

Humantenidine proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Humantenidine

Cat. No.: B1180544

[Get Quote](#)

Proper disposal of **Humantenidine** is a critical component of laboratory safety and environmental responsibility. As a toxic alkaloid derived from plants of the Gelsemium genus, **Humantenidine** requires careful handling and disposal as hazardous chemical waste.[1][2] Adherence to established protocols is essential to mitigate risks to personnel and prevent environmental contamination.

Humantenidine is classified as a natural indole alkaloid.[3] While a specific Safety Data Sheet (SDS) for **Humantenidine** is not readily available, data on related alkaloids from Gelsemium, such as gelsenicine (also known as humantenmine), indicate extreme toxicity.[2][4] Therefore, **Humantenidine** should be managed as a toxic and hazardous substance.

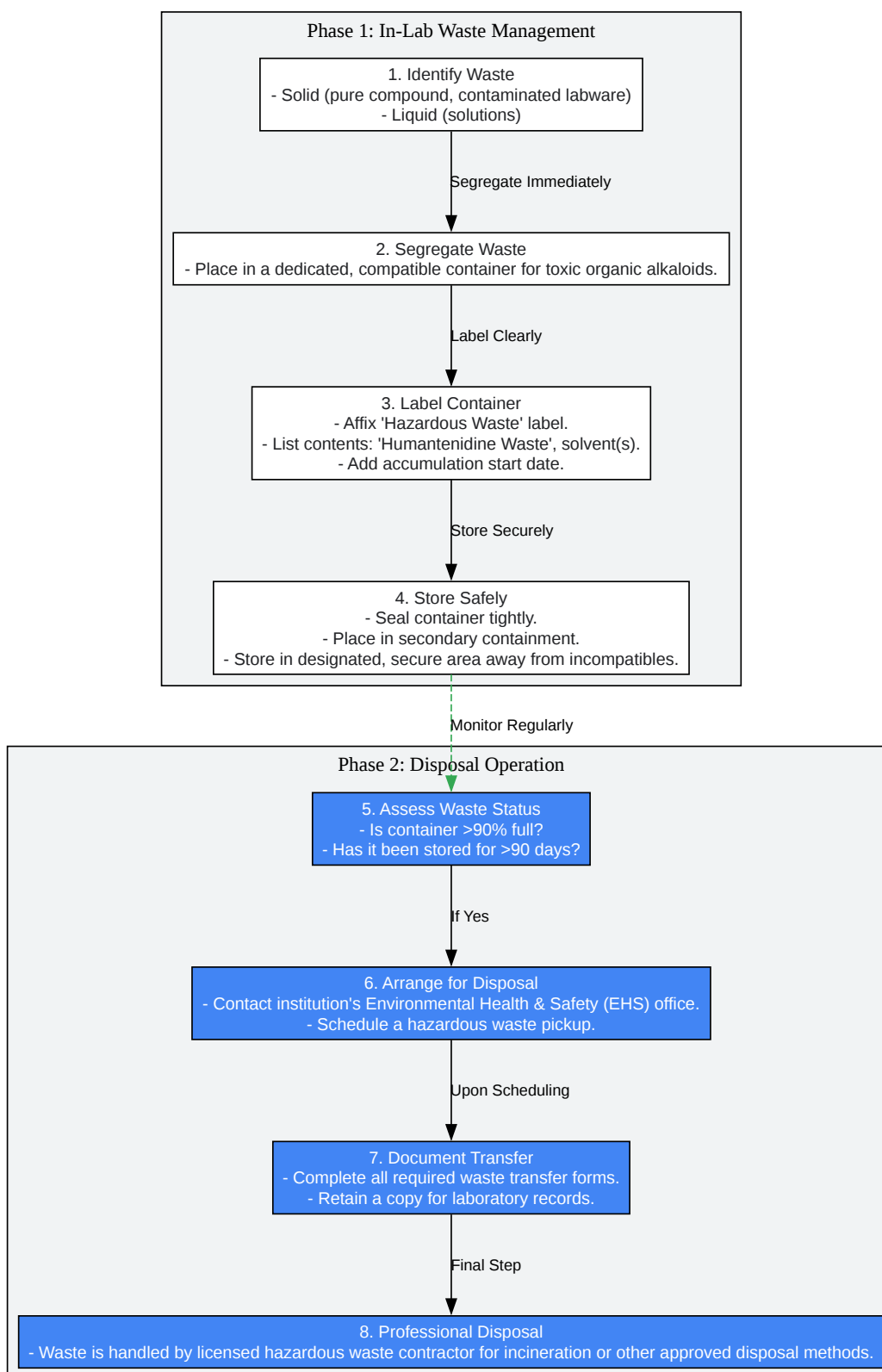
Chemical and Physical Properties

A summary of the known and predicted properties of **Humantenidine** is provided below. This information is crucial for selecting compatible storage containers and understanding its chemical behavior.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₄	[3][5]
Molecular Weight	342.4 g/mol	[3][5]
Appearance	Powder	[3]
Predicted pKa	13.52 ± 0.40	[3]
Predicted Boiling Point	513.3 ± 60.0 °C	[3]
Predicted Density	1.53 ± 0.1 g/cm ³	[3]
Toxicity	Presumed high due to being a Gelsemium alkaloid.[1][2][4]	

Humantenidine Disposal Workflow

The following diagram outlines the mandatory step-by-step workflow for the safe disposal of **Humantenidine** waste. This process ensures that the waste is correctly identified, segregated, stored, and transferred for final disposal in compliance with safety and environmental regulations.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. academic.oup.com [academic.oup.com]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 4. Gelsemium elegans Poisoning: A Case with 8 Months of Follow-up and Review of the Literature - PMC [pmc.ncbi.nlm.nih.gov]
- 5. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- To cite this document: BenchChem. [Humantenidine proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180544#humantenidine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com